

Nona-1,8-dien-5-one: A Review of Available Scientific Data

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Nona-1,8-dien-5-one

Cat. No.: B3178740

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Introduction

Nona-1,8-dien-5-one is a chemical compound with the molecular formula $C_9H_{14}O$.^{[1][2]} This document provides a concise summary of the currently available scientific and technical information regarding this molecule. Despite a comprehensive literature search, it is important to note that detailed research on the synthesis, chemical properties, and biological activities of **nona-1,8-dien-5-one** is exceptionally limited. This review consolidates the existing data primarily from chemical databases and suppliers.

Chemical and Physical Properties

Nona-1,8-dien-5-one is a ketone with two terminal double bonds. The basic physicochemical properties compiled from available sources are presented in Table 1.

Property	Value	Source
Molecular Formula	C9H14O	[1][2]
Molecular Weight	138.21 g/mol	[1][2]
IUPAC Name	nona-1,8-dien-5-one	[1]
CAS Number	74912-33-7	[1][2]
SMILES	<chem>C=CCCC(=O)CCC=C</chem>	[1][2]
InChI Key	YMNUETQQDKREEP-UHFFFAOYSA-N	[1]

Table 1: Physicochemical Properties of **Nona-1,8-dien-5-one**

Synthesis and Experimental Protocols

A thorough review of scientific literature did not yield any specific, detailed experimental protocols for the synthesis of **nona-1,8-dien-5-one**. While general methods for the synthesis of divinyl ketones exist, no publications were identified that apply these methods specifically to the preparation of **nona-1,8-dien-5-one** with reported yields, purification methods, or characterization data. Chemical suppliers list the compound, indicating that it is available for purchase, though one supplier notes that they do not provide analytical data and the buyer is responsible for confirming the product's identity and purity.[3]

Spectroscopic Data

Publicly accessible databases indicate the availability of certain spectroscopic data for **nona-1,8-dien-5-one**, including ¹³C NMR, GC-MS, and vapor-phase IR spectra.[1][4] However, the raw data or detailed interpretations of these spectra are not readily available in the reviewed literature.

Biological Activities and Signaling Pathways

There is a significant lack of information regarding the biological activities of **nona-1,8-dien-5-one**. No peer-reviewed studies were found that investigated its pharmacological, toxicological,

or any other biological effects. Consequently, there is no information on its mechanism of action or any associated signaling pathways.

Logical Relationship of Available Information

The limited available information suggests that **nona-1,8-dien-5-one** is a known chemical entity, as evidenced by its presence in chemical databases and commercial availability. However, the lack of published research indicates that it has not been a significant subject of academic or industrial investigation. The logical flow of information is therefore limited to its basic identification and a notable absence of functional or synthetic data.

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References

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